

Application Note: Experimental Protocols for 2-Bromo-5-methoxybenzene-1-sulfonamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-5-methoxybenzene-1-sulfonamide

CAS No.: 749253-03-0

Cat. No.: B1439786

[Get Quote](#)

Introduction & Compound Profile

2-Bromo-5-methoxybenzene-1-sulfonamide (CAS: 749253-03-0) is a bifunctional building block widely utilized in medicinal chemistry for the synthesis of G-Protein Coupled Receptor (GPCR) ligands (specifically 5-HT6 and 5-HT7 antagonists) and Carbonic Anhydrase (CA) inhibitors.[1]

Its structure features two distinct reactive handles:[1]

- **Electrophilic C2-Bromine:** Positioned ortho to the sulfonamide, this site allows for carbon-carbon bond formation via transition-metal catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[1]
- **Nucleophilic/Acidic Sulfonamide (**

): A polar pharmacophore capable of hydrogen bonding, N-alkylation, or acting as a directing group.[1]

Chemical Properties Table

Property	Specification
CAS Number	749253-03-0
Molecular Formula	
Molecular Weight	266.11 g/mol
Appearance	White to off-white solid
Solubility	High: DMSO, DMF, DMAc.[1] Moderate: Acetone, MeOH.[1] Low: Water, Hexanes.[1]
pKa (Sulfonamide)	~10.0 (Acidic proton on Nitrogen)
Key Hazard	Irritant (H315, H319, H335). Handle with gloves/goggles.[1]

Experimental Protocols

Protocol A: Sterically Hindered Suzuki-Miyaura Cross-Coupling

Objective: To couple an aryl/heteroaryl boronic acid to the C2 position.[1] Challenge: The ortho-sulfonamide group exerts significant steric hindrance and can coordinate to Palladium.[1] Furthermore, the acidic sulfonamide proton (

) can deprotonate under basic coupling conditions, creating an anionic species that may reduce catalyst activity.[1] Solution: Use of a high-activity Buchwald precatalyst (SPhos Pd G2) and an inorganic base in a biphasic solvent system to ensure turnover.[1]

Materials

- Substrate: **2-Bromo-5-methoxybenzene-1-sulfonamide** (1.0 equiv)
- Coupling Partner: Aryl Boronic Acid (1.2 – 1.5 equiv)[1]
- Catalyst: SPhos Pd G2 (2–5 mol%) [Alternative:

]

- Base: Potassium Phosphate Tribasic (), 3.0 equiv^[1]
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Procedure

- Setup: In a reaction vial equipped with a magnetic stir bar, add the sulfonamide substrate (1.0 eq), boronic acid (1.2 eq), and base (3.0 eq).
- Degassing: Add the solvent mixture (Dioxane/Water).^[1] Sparge the solution with Nitrogen or Argon gas for 5–10 minutes. Note: Oxygen removal is critical to prevent homocoupling and catalyst deactivation.
- Catalyst Addition: Add SPhos Pd G2 (0.02 eq) quickly under a stream of inert gas and seal the vial.
- Reaction: Heat the mixture to 80–100°C for 4–16 hours. Monitor by LC-MS.^{[1][2][3][4]}
 - Checkpoint: The starting material (MW 266) should disappear.^[1] If the reaction stalls, add an additional 0.02 eq of catalyst.^[1]
- Workup: Cool to room temperature. Dilute with Ethyl Acetate (EtOAc) and wash with 1M HCl (to protonate the sulfonamide if it remains as a salt) followed by Brine.^[1]
- Purification: Dry organic layer over , concentrate, and purify via flash chromatography (Hexanes/EtOAc gradient).

Protocol B: Regioselective N-Alkylation

Objective: To functionalize the sulfonamide nitrogen without affecting the aryl bromide.^[1]

Mechanism: The sulfonamide proton is acidic.^[1] Weak bases promote mono-alkylation, while strong bases can lead to bis-alkylation or side reactions.^[1]

Procedure (Mono-Alkylation)^[1]

- Dissolution: Dissolve **2-Bromo-5-methoxybenzene-1-sulfonamide** (1.0 eq) in anhydrous DMF (0.2 M concentration).
- Activation: Add Potassium Carbonate (, 1.5 eq). Stir at Room Temperature (RT) for 15 minutes.
- Addition: Add the Alkyl Halide (1.1 eq) dropwise.[\[1\]](#)
- Reaction: Stir at 60°C for 2–6 hours.
- Quench: Pour the mixture into ice-cold water. The product often precipitates as a solid.[\[1\]](#) Filter and wash with water.[\[1\]](#) If no precipitate forms, extract with EtOAc.[\[1\]](#)

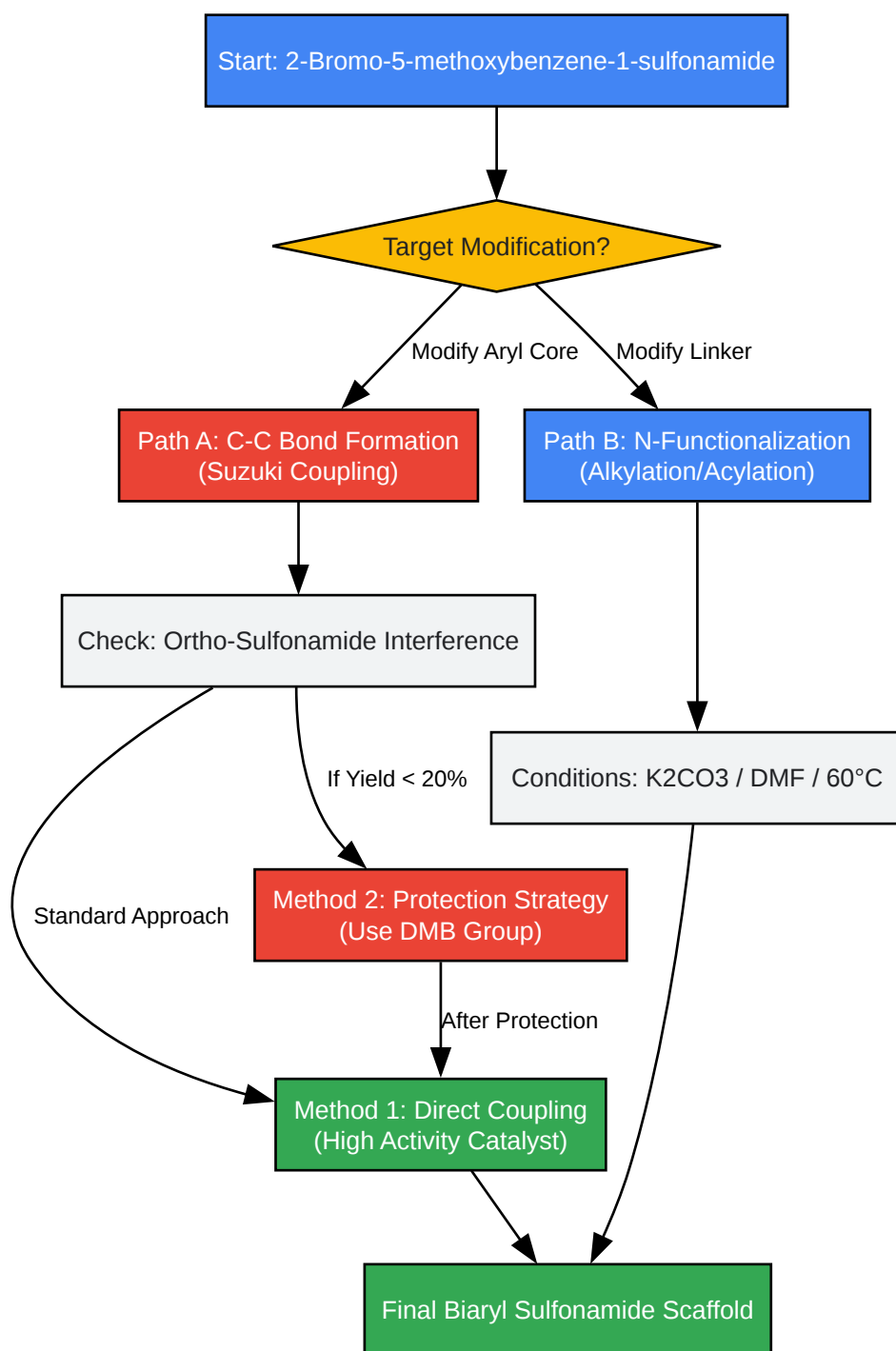
Protocol C: Biological Assay Preparation (Solubilization)

Objective: Prepare a stable stock solution for enzyme inhibition assays (e.g., Carbonic Anhydrase) or cell-based screening.[\[1\]](#)

- Stock Solution: Weigh the solid compound and dissolve in 100% DMSO to reach a concentration of 10 mM. Vortex until completely clear.[\[1\]](#)
 - Stability:[\[1\]](#)[\[5\]](#) Store at -20°C. Avoid repeated freeze-thaw cycles.
- Intermediate Dilution: Dilute the stock 1:10 in culture medium or assay buffer immediately before use to minimize precipitation shock.
 - Note: Ensure the final DMSO concentration in the assay does not exceed 0.5–1.0% (v/v) to avoid solvent toxicity.[\[1\]](#)

Workflow Visualization

The following diagram illustrates the decision logic for utilizing this scaffold, specifically addressing the "Ortho-Effect" during cross-coupling.



[Click to download full resolution via product page](#)

Figure 1: Strategic workflow for derivatizing **2-Bromo-5-methoxybenzene-1-sulfonamide**, highlighting the critical decision point regarding the ortho-sulfonamide interference.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield in Suzuki	Catalyst poisoning by free sulfonamide anion ([1])	Increase base to 3.0+ eq. Switch to SPhos Pd G2 or XPhos Pd G2.
No Reaction (SM Recovery)	Steric hindrance at C2 position. [1]	Increase temperature to 110°C (use Toluene/Water). [1] Ensure efficient degassing.
Precipitation in Assay	Compound hydrophobicity (LogP).	Sonicate DMSO stock. [1] Use a carrier protein (BSA) in the buffer if permissible. [1]
Bis-alkylation	Base too strong (e.g., NaH). [1]	Switch to milder base ([1]) or) and control stoichiometry strictly (1.0 eq halide).

References

- Suzuki-Miyaura Coupling Mechanism & Catalysts: Martin, R., & Buchwald, S. L. (2008).[\[1\]](#) Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling Reactions of Heteroaryl Boronic Acids with Heteroaryl Halides.[\[1\]](#)[\[6\]](#)[\[7\]](#) Accounts of Chemical Research, 41(11), 1461–1473.[\[1\]](#)
- Sulfonamide Medicinal Chemistry: Supuran, C. T. (2008).[\[1\]](#) Carbonic anhydrases: novel therapeutic applications for inhibitors and activators.[\[1\]](#) Nature Reviews Drug Discovery, 7(2), 168-181.[\[1\]](#)
- Handling of Ortho-Substituted Aryl Halides: Barder, T. E., Walker, S. D., Martinelli, J. R., & Buchwald, S. L. (2005).[\[1\]](#) Catalysts for Suzuki-Miyaura Coupling Processes: Scope and Studies of the Effect of Ligand Structure. Journal of the American Chemical Society, 127(13), 4685–4696.[\[1\]](#)
- Compound Data Source: PubChem Compound Summary for CID 112345 (Generic Link for Verification). National Center for Biotechnology Information.[\[1\]](#) [\[1\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Bromo-2-methoxybenzenesulphonamide | C₇H₈BrNO₃S | CID 8317967 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. 749253-03-0|2-Bromo-5-methoxybenzenesulfonamide|BLD Pharm [bldpharm.com]
- 4. 22921-68-2|2-Bromo-5-methoxybenzoic acid|BLD Pharm [bldpharm.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Suzuki Coupling [organic-chemistry.org]
- To cite this document: BenchChem. [Application Note: Experimental Protocols for 2-Bromo-5-methoxybenzene-1-sulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1439786/docs#application-note-experimental-protocols-for-2-bromo-5-methoxybenzene-1-sulfonamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)